

Application Note: Analysis of Mepanipyrim Residues in Strawberries by LC-MS/MS

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Compound of Interest

Compound Name: Mepanipyrim

Cat. No.: B033164

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of **mepanipyrim** residues in strawberry samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction and cleanup procedure, ensuring high recovery and removal of matrix interferences. The subsequent analysis by LC-MS/MS in Multiple Reaction Monitoring (MRM) mode provides excellent selectivity and sensitivity for the detection and quantification of **mepanipyrim**. This method is suitable for routine monitoring of **mepanipyrim** residues in strawberries to ensure compliance with regulatory limits.

Introduction

Mepanipyrim is a fungicide widely used to control gray mold on various fruits, including strawberries.^[1] To ensure consumer safety, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for pesticides in food products. Consequently, sensitive and reliable analytical methods are required for the routine monitoring of **mepanipyrim** residues in complex food matrices like strawberries. LC-MS/MS has become the technique of choice for this purpose due to its high selectivity, sensitivity, and ability to handle complex samples.^{[2][3]} The QuEChERS method is a popular sample preparation technique for pesticide residue analysis in food, offering a simple, fast, and effective way to extract and clean up samples prior to chromatographic analysis.^{[4][5][6]}

Experimental Protocol

Sample Preparation (QuEChERS Method)

The sample preparation procedure is based on the widely adopted QuEChERS method.[\[4\]](#)[\[5\]](#)[\[6\]](#)

1.1. Homogenization:

- Weigh 10 g of a representative portion of the strawberry sample into a 50 mL centrifuge tube.[\[7\]](#)[\[8\]](#)[\[9\]](#)

1.2. Extraction:

- Add 10 mL of acetonitrile (with 1% acetic acid) to the centrifuge tube.[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Add an appropriate volume of **mepanipyrim** internal standard solution.
- Cap the tube and shake vigorously for 1 minute.[\[5\]](#)[\[7\]](#)
- Add the QuEChERS extraction salts (4 g anhydrous magnesium sulfate (MgSO_4) and 1 g sodium chloride (NaCl)).[\[7\]](#)[\[8\]](#)
- Immediately shake the tube vigorously for 1 minute.
- Centrifuge at ≥ 3000 RCF for 5 minutes.[\[7\]](#)

1.3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the upper acetonitrile layer to a 15 mL centrifuge tube containing d-SPE cleanup sorbents. For strawberries, a common combination is 150 mg anhydrous MgSO_4 and 50 mg primary secondary amine (PSA).[\[7\]](#)[\[8\]](#)
- Vortex the tube for 1 minute.
- Centrifuge at a high RCF for 5 minutes.
- Filter the supernatant through a $0.22\ \mu\text{m}$ syringe filter into an autosampler vial for LC-MS/MS analysis.[\[4\]](#)

LC-MS/MS Analysis

2.1. Liquid Chromatography (LC) Conditions:

Parameter	Condition
Column	C18 column (e.g., 1.7 μ m, 2.1 x 100 mm)[10]
Mobile Phase A	5 mM ammonium acetate and 0.1% (v/v) formic acid in water[12]
Mobile Phase B	5 mM ammonium acetate and 0.1% (v/v) formic acid in methanol[12]
Gradient	A linear gradient optimized for mepanipyrim elution.
Flow Rate	0.3 mL/min[12]
Injection Volume	2 μ L[10][12]
Column Temperature	40 °C[12]

2.2. Mass Spectrometry (MS) Conditions:

Parameter	Condition
Instrument	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive[12]
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Precursor Ion (m/z) \rightarrow Product Ion 1 (m/z) (Quantifier), Precursor Ion (m/z) \rightarrow Product Ion 2 (m/z) (Qualifier)
Source Temperature	400 °C[12]
Ion Spray Voltage	5500 V[12]

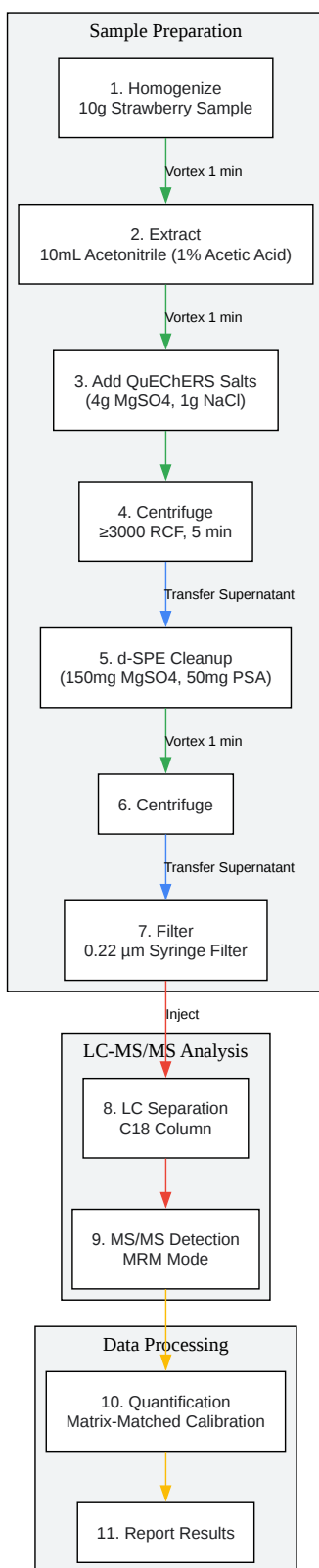
Note: Specific MRM transitions and collision energies for **mepanipyrim** need to be optimized on the instrument used.

Quantitative Data Summary

The following table summarizes typical performance data for the analysis of pesticide residues in strawberries using QuEChERS and LC-MS/MS. While specific data for **mepanipyrim** may vary between laboratories and instruments, these values provide a general expectation of method performance.

Analyte	Fortification Level (mg/kg)	Recovery (%)	RSD (%)	LOQ (mg/kg)	Linearity (R ²)
Mepanipyrim	0.05, 0.10, 0.20	75-114[10]	0.1-14.7[10]	0.01[11]	>0.99[10]
Various Pesticides	0.0115, 0.050	70-110[8]	<22[8]	0.01[8]	>0.98[8]
Various Pesticides	Not Specified	70-125[4]	<10[4]	0.0003-0.0197[4]	>0.99[4]

Experimental Workflow Diagram



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Caption: Workflow for **Mepanipyrim** Residue Analysis in Strawberries.

Conclusion

The described method, combining QuEChERS sample preparation with LC-MS/MS analysis, provides a reliable and sensitive approach for the determination of **mepanipyrim** residues in strawberries. The method achieves satisfactory recovery, precision, and low detection limits, making it suitable for high-throughput routine analysis in food safety laboratories.

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